

Essential Safety and Disposal Guide for GSK467

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Compound of Interest

Compound Name: GSK467

Cat. No.: B15606084

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For researchers, scientists, and drug development professionals, the proper handling and disposal of **GSK467**, a potent and selective KDM5B inhibitor, are paramount for ensuring laboratory safety and environmental protection. This guide provides a comprehensive overview of the necessary procedures.

Key Safety and Logistical Information

GSK467 is a cell-penetrant small molecule intended for research use only and is not for human or veterinary use.^[1] Standard laboratory precautions should be observed at all times when handling this compound. This includes the use of personal protective equipment (PPE) such as lab coats, safety glasses, and chemical-resistant gloves.^[2] All handling of **GSK467** should be performed in a well-ventilated area or a chemical fume hood.

Quantitative Data Summary

A summary of the key quantitative data for **GSK467** is provided in the table below for easy reference.

Parameter	Value	Source
CAS Number	1628332-52-4	[1]
Molecular Formula	C ₁₇ H ₁₃ N ₅ O ₂	[1]
Formula Weight	319.3 g/mol	[1]
Purity	≥98%	[1]
Ki	10 nM	[3][4][5][6]
IC ₅₀	26 nM	[3][6][7]
Solubility in DMSO	Sparingly soluble: 1-10 mg/ml	[1]
Storage (Lyophilized)	-20°C, desiccated	[4]
Storage (In solution)	-20°C for up to 1 month	[4]

Proper Disposal Procedures

As specific disposal instructions for **GSK467** are not readily available, a conservative approach, treating the compound as hazardous chemical waste, is mandatory. Under no circumstances should **GSK467** or its solutions be disposed of down the drain or in regular trash.[8][9][10]

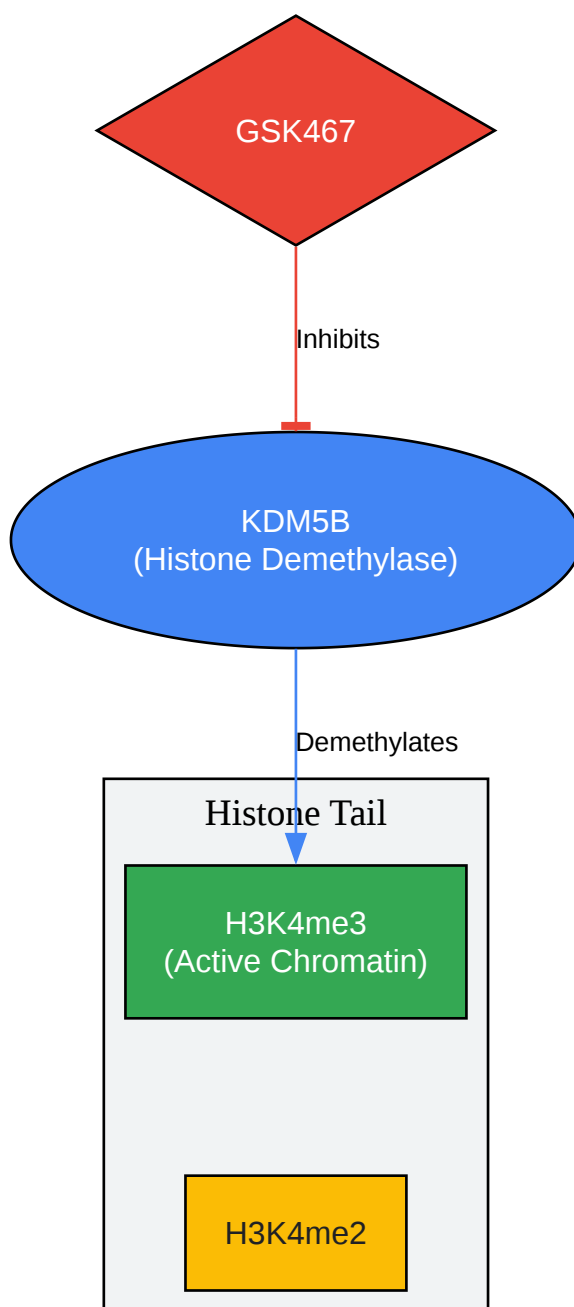
Step-by-Step Disposal Protocol:

- Personal Protective Equipment (PPE): Before beginning any disposal procedures, ensure you are wearing appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.[2]
- Waste Segregation and Collection:
 - Solid Waste: Collect unused or expired solid **GSK467** in a dedicated, properly sealed, and clearly labeled hazardous waste container. The label should include the chemical name ("**GSK467**") and relevant hazard symbols.
 - Liquid Waste: Solutions containing **GSK467** should be collected in a separate, sealed, and labeled hazardous waste container. Do not mix with incompatible waste streams.

- Contaminated Materials: All disposable labware that has come into contact with **GSK467**, such as pipette tips, tubes, and gloves, must be disposed of in a designated hazardous waste container.
- Spill Management:
 - In the event of a spill, evacuate and ventilate the area if necessary.
 - For solid spills, carefully sweep the material to avoid raising dust and place it into a sealed container for hazardous waste disposal.[10]
 - For liquid spills, absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand).[10] Collect the absorbed material into a suitable container for hazardous waste. Decontaminate the spill area with an appropriate solvent, and dispose of the cleaning materials as hazardous waste.
- Container Rinsing:
 - Empty containers of **GSK467** must be rinsed thoroughly. The first rinse should be collected and disposed of as hazardous chemical waste. For highly toxic compounds, the first three rinses must be collected as hazardous waste.[9]
- Final Disposal:
 - Store all hazardous waste containers in a designated and secure satellite accumulation area.
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the collection and disposal of the hazardous waste in accordance with local, state, and federal regulations.

Mechanism of Action: KDM5B Inhibition

GSK467 is a selective inhibitor of the histone demethylase KDM5B (also known as JARID1B). [1][3] This enzyme plays a crucial role in epigenetic regulation by removing methyl groups from histones, which in turn affects gene expression. The diagram below illustrates the inhibitory action of **GSK467** on the KDM5B pathway.



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Inhibitory action of **GSK467** on KDM5B-mediated histone demethylation.

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